

Application Notes and Protocols for AF430 NHS Ester Stock Solution Preparation

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Compound of Interest

Compound Name: AF430 NHS ester

Cat. No.: B12378377

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Introduction

AF430 NHS ester (succinimidyl ester) is a bright, water-soluble fluorescent dye belonging to the Alexa Fluor family.[1][2][3] Its utility in labeling primary amines on proteins, antibodies, and other biomolecules makes it a valuable tool for creating fluorescently-labeled conjugates used in a variety of applications, including flow cytometry, fluorescence microscopy, and immunofluorescence-based assays.[1][4][5] The N-hydroxysuccinimide (NHS) ester functional group readily reacts with primary amines at a slightly basic pH to form stable amide bonds.[6][7] Proper preparation and storage of the **AF430 NHS ester** stock solution are critical for successful and reproducible conjugation experiments.

Quantitative Data Summary

The following table summarizes the key quantitative data for **AF430 NHS ester**:

Property	Value	Reference
Molecular Weight	~701.8 g/mol	[8]
Excitation Maximum (λ_{ex})	~430 nm	[8][9][10]
Emission Maximum (λ_{em})	~542 nm - 545 nm	[8][9][10]
Extinction Coefficient (ϵ)	~15,000 cm ⁻¹ M ⁻¹	[8]
Recommended Stock Solution Concentration	10 mM	[8]
Recommended Solvent	Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)	[6][8]
Storage Temperature (Powder)	-20°C, desiccated and protected from light	[4][8][11]
Storage Temperature (Stock Solution)	-20°C	[4][6][8]
Stock Solution Stability	At least one month when prepared in anhydrous DMSO and stored properly	[8]

Experimental Protocols

Materials

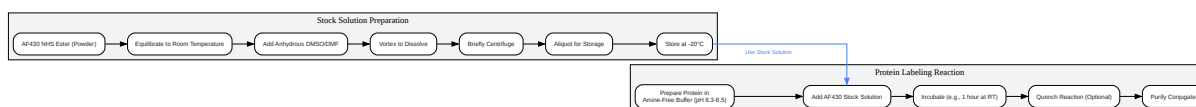
- **AF430 NHS Ester** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO) or high-quality, amine-free Dimethylformamide (DMF)
- Microcentrifuge tubes
- Pipettes and pipette tips
- Vortex mixer
- Microcentrifuge

Protocol for Preparing a 10 mM AF430 NHS Ester Stock Solution

- **Equilibration:** Before opening, allow the vial of **AF430 NHS ester** powder to warm to room temperature to prevent condensation of moisture, as NHS esters are moisture-sensitive.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO or DMF to the vial to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **AF430 NHS ester** (MW ~701.8 g/mol), you would add approximately 142 μ L of solvent.
- **Dissolution:** Vortex the vial thoroughly until all the dye has completely dissolved.
- **Centrifugation:** Briefly centrifuge the vial to collect the solution at the bottom.[8]
- **Aliquoting and Storage:** For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes. Store the aliquots at -20°C, protected from light.[6][8] When stored properly in anhydrous DMSO, the stock solution is stable for at least one month.[8]

Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing the **AF430 NHS ester** stock solution and its subsequent use in a typical protein labeling reaction.



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Caption: Workflow for **AF430 NHS ester** stock solution preparation and protein labeling.

Signaling Pathway Diagram (Generic Amine Labeling)

As **AF430 NHS ester** is a versatile labeling reagent for any molecule containing a primary amine, a specific signaling pathway is not applicable. Instead, the following diagram illustrates the chemical reaction between the **AF430 NHS ester** and a primary amine on a target molecule.



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Caption: Reaction of **AF430 NHS ester** with a primary amine.

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